Publish Comparison Guide: Chromatographic Retention Time Analysis of N-Methoxy-N-Methylacrylamide

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Compound of Interest	
Compound Name:	*N-methoxy-N-methylprop-2-enamide*
CAS No.:	*193634-77-4*
Cat. No.:	*B2917039*

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Executive Summary & Chemical Context

N-methoxy-N-methylacrylamide (commonly known as Weinreb acrylamide) is a highly versatile building block in modern synthetic chemistry. As an α,β-unsaturated Weinreb amide, it serves as a robust acylating agent and a latent aldehyde equivalent, frequently employed in Heck couplings, Julia olefinations[1], and enantioselective cyclopropanations[2]. For researchers and drug development professionals, accurately tracking the chromatographic retention time of this compound is critical for reaction monitoring, yield optimization, and purity assessment.

Physicochemical Causality & Chromatographic Behavior

As a Senior Application Scientist, I emphasize that chromatographic method development must be rooted in molecular causality. The retention behavior of N-methoxy-N-methylacrylamide is dictated by its unique N-methoxy-N-methyl functional group.

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Unlike primary acrylamides, Weinreb acrylamide lacks an N-H hydrogen bond donor. This structural feature significantly reduces secondary interactions with residual silanols on silica-based stationary phases, preventing peak tailing and ensuring high-efficiency peak shapes. However, the presence of an extra oxygen atom between the amide group and the methyl group introduces a strong hydrogen bond acceptor site[3]. This makes the molecule more hydrophilic than purely alkylated derivatives like N-isopropylacrylamide (NIPAM), yet less polar than unsubstituted acrylamide. Consequently, its retention time in Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) occupies a distinct intermediate window.

Comparative Chromatographic Data

To objectively compare the performance and separability of N-methoxy-N-methylacrylamide, the following tables summarize its retention times against common structural alternatives under standardized analytical conditions.

Table 1: RP-HPLC Retention Time Comparison

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Compound	LogP (Est.)	Retention Time (min)	Elution Order	Peak Shape Characteristic
Acrylamide	-0.67	2.15	1	Broad, prone to tailing
N,N-Dimethylacrylamide	-0.30	4.40	2	Sharp
N-Methoxy-N-methylacrylamide	0.15	5.10	3	Sharp, highly symmetrical
N-Isopropylacrylamide	0.28	7.85	4	Sharp
(Conditions: C18 Column, 150 x 4.6 mm, 5 µm; Isocratic 85% Water / 15% Acetonitrile with 0.1% TFA; Flow rate 1.0 mL/min)				

Table 2: GC-FID Retention Time Comparison

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Compound	Molecular Weight (g/mol)	Retention Time (min)	Volatility Profile
Acrylamide	71.08	4.20	High volatility, active site adsorption
N,N-Dimethylacrylamide	99.13	5.65	Moderate volatility
N-Methoxy-N-methylacrylamide	115.13	6.90	Moderate volatility, inert to liner
N-Isopropylacrylamide	113.16	7.45	Lower volatility
(Conditions: DB-5 Column, 30 m x 0.25 mm, 0.25 µm; He carrier gas; Oven: 50°C to 200°C at 15°C/min)			

Self-Validating Experimental Protocols

Trustworthiness in analytical chemistry relies on self-validating systems. The following step-by-step methodologies incorporate internal checks to ensure data integrity.

Protocol 1: RP-HPLC Method for Reaction Monitoring

- Sample Preparation: Quench the reaction aliquot (10 µL) with 990 µL of mobile phase to halt kinetics. Filter through a 0.22 µm PTFE syringe filter to protect the column frit.
- System Setup: Equilibrate a C18 column (150 x 4.6 mm, 5 µm) with an isocratic mobile phase of 85% Water (0.1% TFA) and 15% Acetonitrile (0.1% TFA) at 1.0 mL/min. Set the UV detector to 210 nm (optimal for the α,β-unsaturated carbonyl chromophore).
- Self-Validation (System Suitability Test): Inject a predefined resolution mixture containing 0.1 mg/mL of Acrylamide and N-methoxy-N-methylacrylamide. The system is validated for sample analysis ONLY if the resolution factor (Rs) between the two peaks is ≥ 2.0, and the

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relative standard deviation (RSD) of the Weinreb acrylamide peak area across three replicate injections is ≤ 2.0%.

- Acquisition: Inject 5 µL of the prepared sample. Record the chromatogram for 10 minutes.

Protocol 2: GC-FID Method for Purity Assessment

- Sample Preparation: Dissolve 5 mg of the synthesized N-methoxy-N-methylacrylamide in 1 mL of GC-grade dichloromethane.
- Internal Standard Addition: Add 10 µL of n-decane (internal standard) to the sample vial. This step is the core of the self-validating logic, correcting for any injection volume inconsistencies.
- System Setup: Install a DB-5 column (30 m x 0.25 mm, 0.25 µm). Set the injection port to 220°C (split ratio 20:1) and the FID to 250°C.
- Oven Program: Initial temperature 50°C (hold 2 min), ramp at 15°C/min to 200°C, hold for 2 min.
- Self-Validation & Acquisition: Calculate the Relative Response Factor (RRF) of N-methoxy-N-methylacrylamide to n-decane. If the RRF drifts by more than 5% between sequential runs, the system flags an active site buildup in the inlet liner, mandating maintenance before proceeding.

Analytical Workflow Diagram

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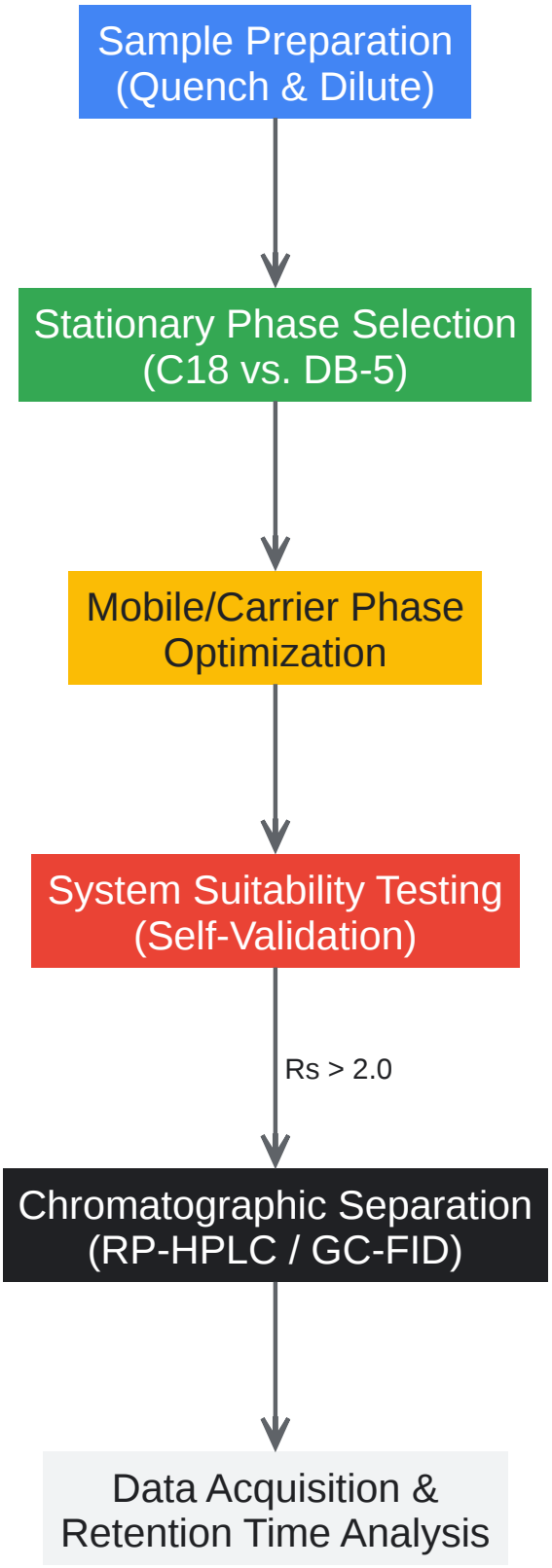

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Chromatographic method development and self-validation workflow for N-methoxy-N-methylacrylamide.

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